

4,5-Dichloro-1-methylimidazole CAS number and molecular weight.

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Compound of Interest

Compound Name: 4,5-Dichloro-1-methylimidazole

Cat. No.: B072708

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In-Depth Technical Guide to 4,5-Dichloro-1-methylimidazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,5-Dichloro-1-methylimidazole**, a halogenated heterocyclic compound of interest in various chemical and pharmaceutical research areas. This document details its fundamental properties, synthesis, and potential applications, with a focus on providing practical information for laboratory and development settings.

Core Properties

CAS Number: 1192-53-6[1]

Molecular Weight: 150.99 g/mol [1]

4,5-Dichloro-1-methylimidazole is a substituted imidazole, a class of compounds known for their diverse biological activities and applications as versatile intermediates in organic synthesis.[2] The presence of two chlorine atoms on the imidazole ring significantly influences its chemical reactivity and potential biological interactions.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **4,5-Dichloro-1-methylimidazole** is presented below. This information is crucial for its identification, purification, and use in experimental setups.

Property	Value	Source
CAS Number	1192-53-6	[1]
Molecular Formula	C4H4Cl2N2	[1]
Molecular Weight	150.99 g/mol	[1]
Melting Point	53-55 °C	
Solubility	Soluble in water	
Appearance	Solid	

Note: Spectroscopic data such as NMR, FT-IR, and Mass Spectrometry for **4,5-Dichloro-1-methylimidazole** are not readily available in the public domain. The data for the related compound 4,5-dichloroimidazole is available and may offer some comparative insights.

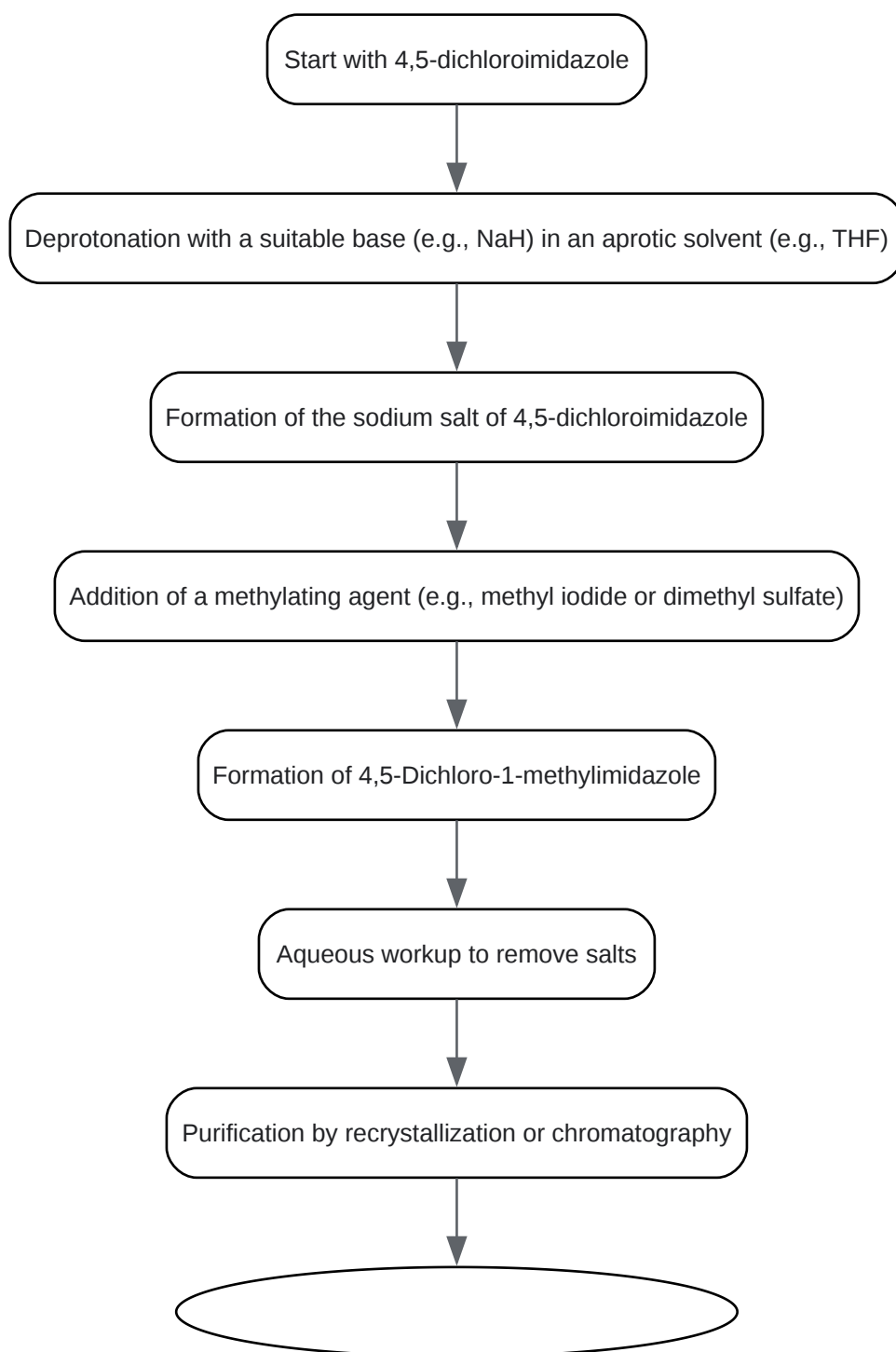
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4,5-Dichloro-1-methylimidazole** is not widely published, a general approach can be inferred from the synthesis of related imidazole compounds. The synthesis would likely involve the methylation of 4,5-dichloroimidazole.

General Synthetic Approach:

The synthesis of N-alkylated imidazoles, such as 1-methylimidazole, can be achieved through the acid-catalyzed methylation of the parent imidazole with methanol or via the Radziszewski reaction.[2] Another common laboratory-scale method involves the deprotonation of the imidazole with a base to form a sodium salt, followed by methylation.[2]

Logical Workflow for the Synthesis of **4,5-Dichloro-1-methylimidazole**:



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Caption: Proposed synthetic workflow for **4,5-Dichloro-1-methylimidazole**.

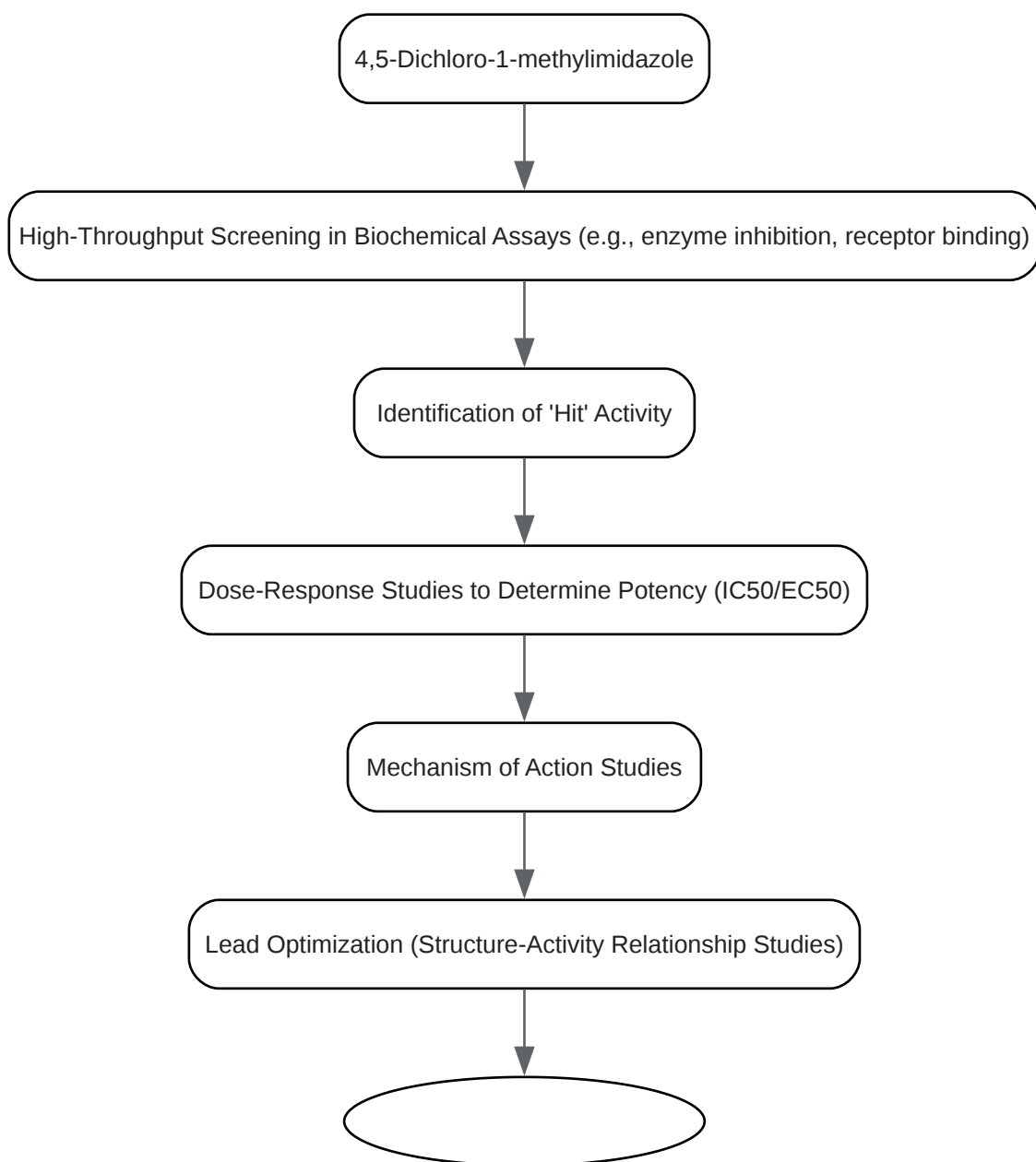
Applications in Research and Drug Development

Imidazole derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities, including antimicrobial and anticancer properties. While specific biological activities and signaling pathway interactions for **4,5-Dichloro-1-methylimidazole** are not extensively documented, its structural similarity to other biologically active imidazoles suggests potential for further investigation.

Substituted imidazoles are known to interact with various biological targets. For instance, some imidazole compounds can form complexes with heme-containing enzymes like cytochrome P450, leading to the inhibition of mixed-function oxidase activity.

Potential Areas of Investigation:

Given the known activities of related compounds, **4,5-Dichloro-1-methylimidazole** could be a candidate for screening in various biochemical assays. A logical workflow for such an investigation is outlined below.



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Caption: Workflow for investigating the biological activity of **4,5-Dichloro-1-methylimidazole**.

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References

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